Application Note: Spectroscopic Profiling of 2-(3-Sulfamoylphenyl)acetic acid[1]

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Compound of Interest

Compound Name:	*2-(3-Sulfamoylphenyl)acetic acid*
CAS No.:	*407640-36-2*
Cat. No.:	*B2950656*

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Executive Summary

Target Molecule: **2-(3-Sulfamoylphenyl)acetic acid** Molecular Formula:

Molecular Weight:

Core Applications: Intermediate for diuretic agents, carbonic anhydrase inhibitors, and matrix metalloproteinase (MMP) inhibitors.

Analytical Challenge: The molecule contains two acidic protons (carboxylic acid and sulfonamide

) and a flexible methylene linker, requiring specific solvent choices (DMSO-

) to prevent exchange broadening and ensure accurate integration.

Chemical Structure & Synthesis Context

Understanding the synthesis ensures accurate impurity profiling. This molecule is typically synthesized via the chlorosulfonation of phenylacetic acid (or its ester), followed by amination.

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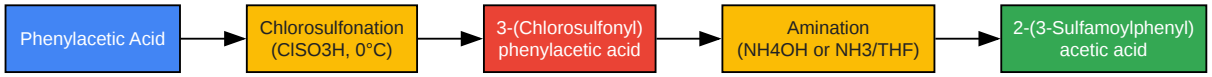

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Figure 1: Typical synthetic pathway. Note that direct chlorosulfonation often yields a mixture of para (major) and meta (minor) isomers, making regiospecific NMR analysis critical.

Physicochemical Profile

Property	Value	Notes
Appearance	White to off-white crystalline solid	Hygroscopic tendency.
Melting Point		Sharp MP indicates high purity. Broadening suggests para-isomer contamination.
Solubility	DMSO, Methanol, dilute Alkali	Poorly soluble in water/acid; insoluble in non-polar solvents (Hexane).
pKa (Predicted)	;	Dual ionization requires buffered mobile phases for HPLC.

Method 1: Nuclear Magnetic Resonance (NMR)

Objective: Structural confirmation and regio-isomer differentiation (meta vs. para).

Protocol: Sample Preparation

- Solvent: Dissolve

  of sample in

  of DMSO-

  .

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- Why:

  is unsuitable due to poor solubility. DMSO-

  prevents rapid proton exchange, allowing observation of the sulfonamide

  protons.

- Reference: TMS (

) or residual DMSO quintet (

).

- Acquisition: Standard proton parameters (16 scans, 1s relaxation delay).

Analysis: -NMR Assignment (400 MHz, DMSO-)

The meta-substitution pattern is confirmed by the aromatic splitting pattern (singlet, doublet, doublet, triplet).

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Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Logic
12.40	Broad Singlet			Carboxylic acid proton; exchangeable with .
7.75	Singlet (t-like)			Isolated proton between and alkyl group. Deshielded by .
7.68	Doublet ( )			Ortho to , para to alkyl. Strongly deshielded.
7.50	Doublet ( )			Ortho to alkyl, para to .
7.45	Triplet ( )			Meta to both substituents.
7.30	Broad Singlet			Sulfonamide protons. Broad due to quadrupole broadening from .
3.68	Singlet			Benzylic methylene.

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	Sharp singlet confirms no adjacent chiral centers.

Differentiation Note: The para-isomer (2-(4-sulfamoylphenyl)acetic acid) would show a distinct AA'BB' doublet pair system in the aromatic region (

), lacking the unique singlet at

.

Analysis: -NMR Assignment (100 MHz, DMSO-)

- Carbonyl (

  ):

- Aromatic Quaternary (

  ):

- Aromatic Quaternary (

  ):

- Aromatic CH:

  [1]

- Benzylic (

  ):

  (often obscured by DMSO solvent trap at

  ; check via DEPT-135).

Method 2: Infrared Spectroscopy (FT-IR)

Objective: Functional group validation.

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Protocol

- Method: ATR (Attenuated Total Reflectance) on neat solid.
- Resolution:

  , 32 scans.

Key Band Assignments

Wavenumber ( )	Vibration Mode	Functional Group
3360, 3260		Sulfonamide asymmetric/symmetric stretch. Distinct doublet.
3200--2500		Broad "hump" characteristic of carboxylic acid dimers.
1705--1720		Strong carbonyl stretch (Carboxylic acid).
1335		Sulfonamide asymmetric stretch (Diagnostic).
1160		Sulfonamide symmetric stretch (Diagnostic).

Method 3: Mass Spectrometry (LC-MS)

Objective: Molecular weight and fragmentation confirmation.

Protocol

- Ionization: Electrospray Ionization (ESI) in Negative Mode (ESI-).
  - Why: Both carboxylic acid and sulfonamide are acidic; negative mode yields cleaner ions.

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- Mobile Phase: Water/Acetonitrile with

  Formic Acid (or Ammonium Acetate for pH buffering).

Fragmentation Pathway (ESI-)

Parent Ion:

- Primary Fragment: Loss of

  (Decarboxylation).

- Secondary Fragment: Loss of

  (from sulfonamide rearrangement).

  - (Toluidine-like radical anion).

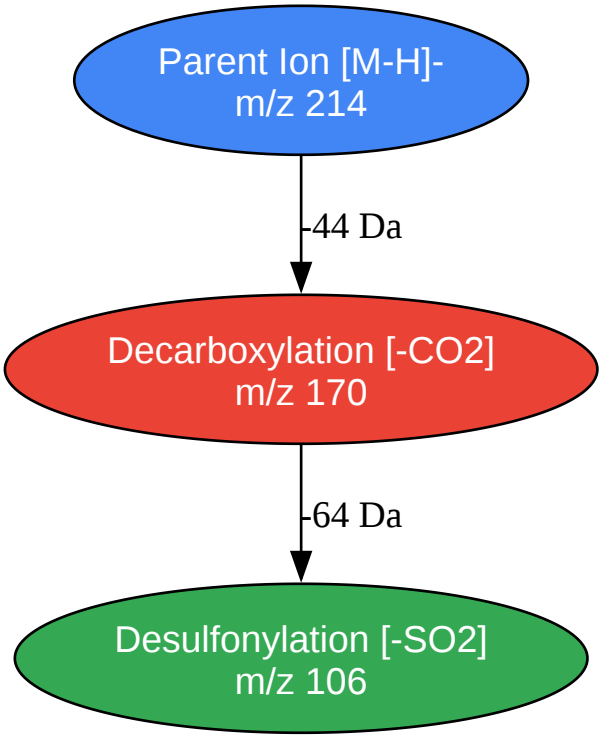

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Figure 2: Predicted ESI(-) fragmentation pathway useful for MS/MS validation.

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Troubleshooting & Quality Control

- Impurity: Phenylacetic Acid:
  - Detection: Check for loss of sulfonamide peaks (
    in
    ,
    in IR).
  - Cause: Incomplete chlorosulfonation.
- Impurity: Chlorosulfonyl Intermediate:
  - Detection: Highly reactive. Will hydrolyze to sulfonic acid (
) in wet solvents. Check for broad acidic peak
    and shift in aromatic region.
- Solvent Effects:
  - In
    or
    , the
    and
    protons will exchange and disappear. Do not use these solvents if proton integration is required for assay calculations.

References

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